

Essential Safety and Operational Guide for Handling N-(2-Aminoethyl)acetamide

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Compound of Interest

Compound Name: **N-(2-Aminoethyl)acetamide**

Cat. No.: **B091136**

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This guide provides immediate safety, handling, and disposal protocols for **N-(2-Aminoethyl)acetamide**, tailored for research, scientific, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Hazard Classification

N-(2-Aminoethyl)acetamide is classified as a hazardous chemical. It is identified as causing severe skin burns and eye damage.^{[1][2][3]} All personnel must handle this substance with appropriate precautions as outlined below.

Personal Protective Equipment (PPE)

To ensure safety, the following personal protective equipment must be worn at all times when handling **N-(2-Aminoethyl)acetamide**:

- Eye and Face Protection: Wear chemical safety goggles and a face shield.^[1]
- Hand Protection: Use chemically resistant gloves.^[1]
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For extensive handling, consider additional protective clothing.^[1]
- Respiratory Protection: In case of insufficient ventilation or potential for dust or aerosol generation, use a NIOSH-approved respirator.^[4]

Operational Plan: Step-by-Step Handling Procedures

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.
 - Work in a well-ventilated area, preferably within a chemical fume hood.[1]
 - Assemble all necessary equipment and reagents before handling the chemical.
 - Review the Safety Data Sheet (SDS) before commencing any new procedure.
- Handling:
 - Avoid direct contact with skin, eyes, and clothing.[1]
 - Do not inhale dust, fumes, or vapors.[1]
 - Wash hands thoroughly after handling.[1]
 - Keep the container tightly closed when not in use.[1]
- Storage:
 - Store in a dry, cool, and well-ventilated area.[1]
 - Keep containers tightly closed.[1]
 - Store away from incompatible materials such as strong oxidizing agents.[1]

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[1][5]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek immediate medical attention.[1][5]

- Inhalation: Move the individual to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[3][6]
- Spills:
 - Evacuate the area.
 - Wear appropriate PPE.
 - For small spills, sweep up the material and place it into a suitable, labeled container for disposal.[1] Avoid generating dust.
 - For large spills, contain the spill and follow institutional emergency procedures.

Disposal Plan

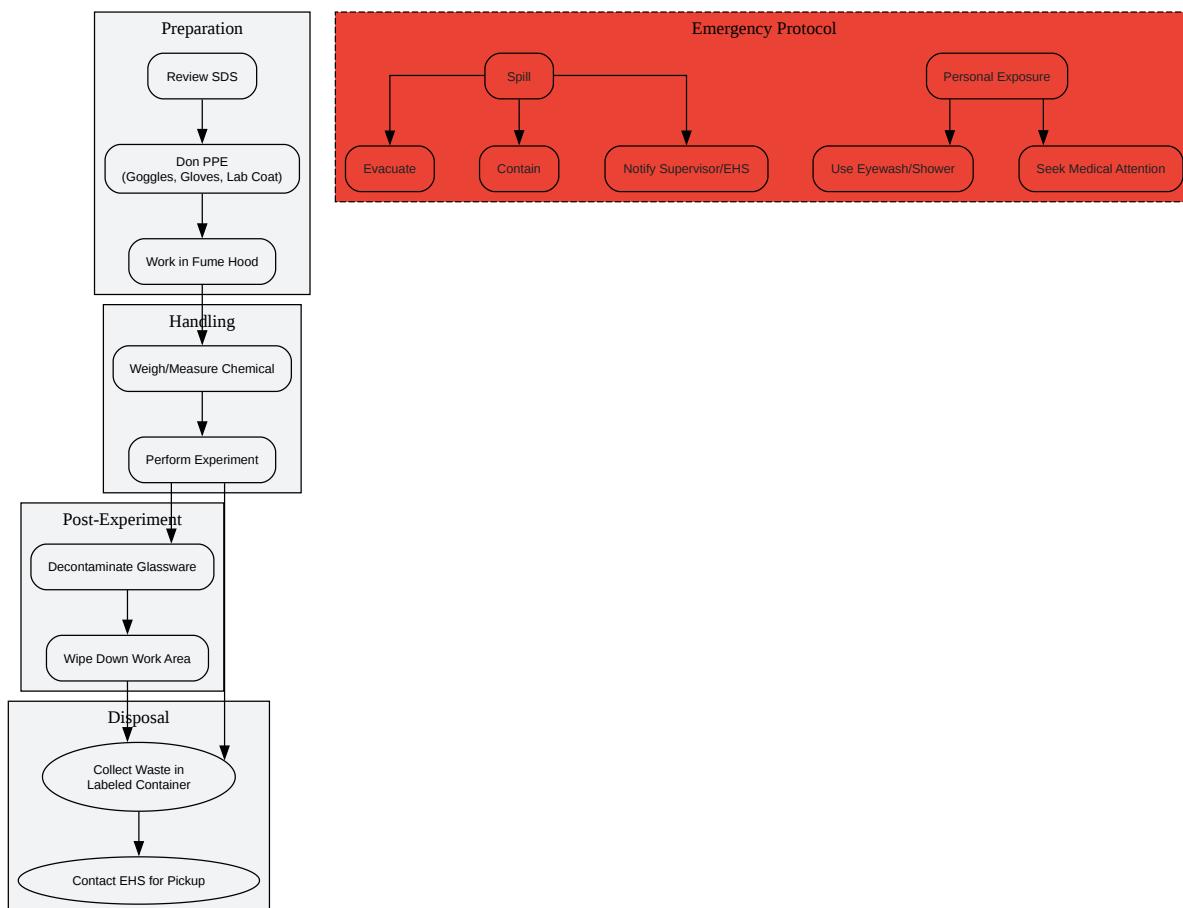
All waste containing **N-(2-Aminoethyl)acetamide** must be treated as hazardous waste.

- Waste Collection:
 - Collect all chemical waste in clearly labeled, sealed containers.
 - Do not mix with other waste streams unless compatibility is confirmed.
- Disposal:
 - Dispose of waste in accordance with local, regional, and national hazardous waste regulations.[1]
 - Contact your institution's environmental health and safety (EHS) office for specific disposal instructions.

Quantitative Data

Property	Value	Source
Molecular Formula	C4H10N2O	[2]
Molecular Weight	102.14 g/mol	[2]
Boiling Point	128 °C / 3 mmHg	
Melting Point	50 °C	
Density	1.066 g/mL at 25 °C	[4]

Experimental Workflow



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Caption: Workflow for the safe handling and disposal of **N-(2-Aminoethyl)acetamide**.

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